

# Proper Disposal of ML604086: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: ML604086

Cat. No.: B11831190

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical aspect of laboratory operations. This guide provides essential information and step-by-step procedures for the proper disposal of **ML604086**, a selective CCR8 inhibitor.

According to the Safety Data Sheet (SDS) from GlpBio Technology, **ML604086** is not classified as a hazardous substance or mixture<sup>[1]</sup>. However, it is imperative to follow standard laboratory safety protocols and local regulations for the disposal of all chemical waste.

## Immediate Safety and Handling

Prior to disposal, ensure that appropriate personal protective equipment (PPE) is worn. This includes, but is not limited to:

- Safety glasses
- Chemically resistant gloves
- Laboratory coat

## Disposal Procedures

The disposal of **ML604086** and its associated waste must be conducted in accordance with all applicable federal, state, and local regulations.

### Step 1: Waste Segregation

Properly segregate waste containing **ML604086** at the point of generation. Maintain separate, clearly labeled waste containers for different types of waste.

Waste Type	Description	Container Type
Solid Waste	Unused or expired ML604086 powder, contaminated personal protective equipment (gloves, etc.), weigh boats.	Labeled, sealed container for chemical waste
Liquid Waste	Solutions containing ML604086 (e.g., in DMSO or other solvents), and contaminated rinseates.	Labeled, sealed, leak-proof solvent container
Sharps Waste	Needles, syringes, or other sharp objects contaminated with ML604086.	Designated, puncture-resistant sharps container

### Step 2: Container Management

Ensure all waste containers are in good condition, compatible with their contents, and securely sealed to prevent leaks or spills. Each container must be clearly labeled with "**ML604086** Waste" and a description of its contents (e.g., "Solid Waste," "Liquid Waste in DMSO").

### Step 3: Storage

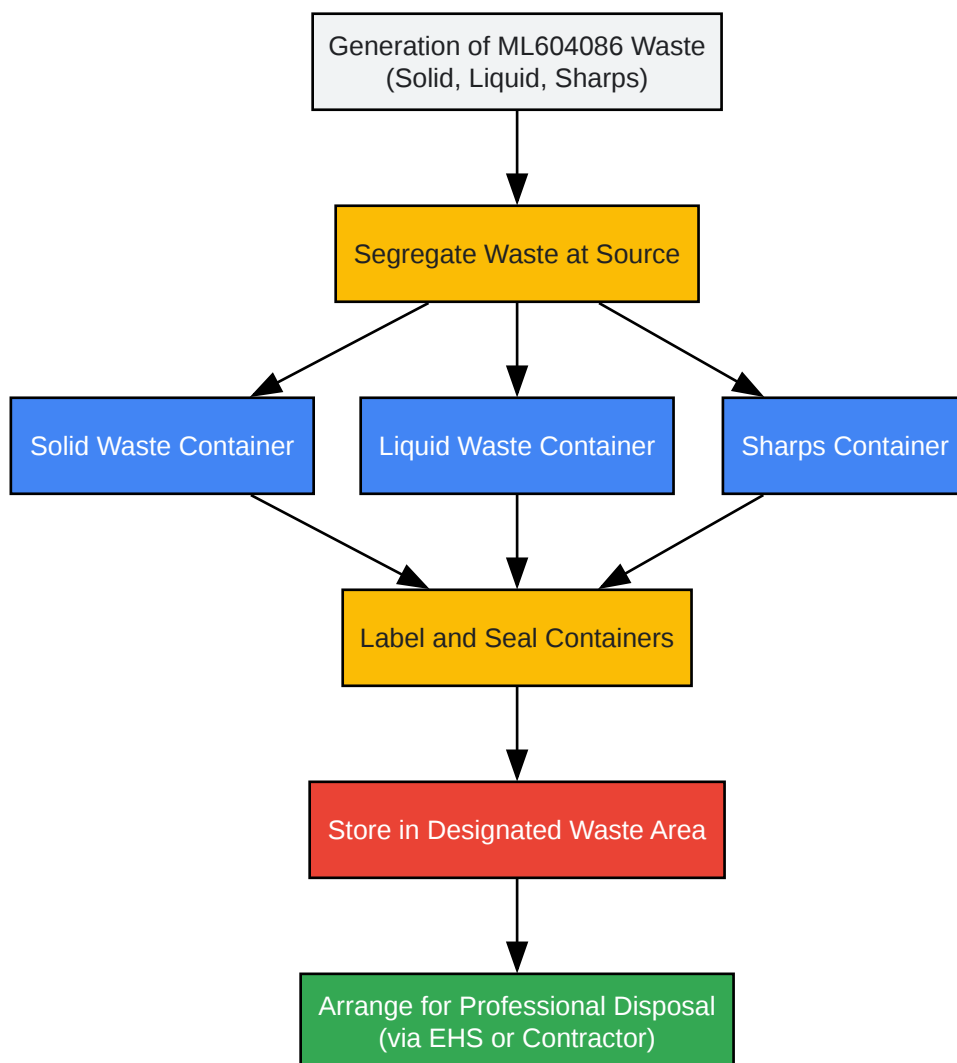
Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials pending disposal.

### Step 4: Final Disposal

Arrange for the collection and disposal of **ML604086** waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor. Do not dispose of **ML604086** down the drain or in standard municipal trash.

## Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **ML604086**.



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Caption: Logical workflow for the disposal of **ML604086**.

There are no specific experimental protocols that dictate unique disposal procedures for **ML604086**. The key consideration is the nature of the waste generated (solid, liquid, or sharp) and adherence to universal precautions for chemical waste management. Always consult your institution's specific guidelines and the official Safety Data Sheet for any chemical before handling and disposal.

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## References

- 1. [file.glpbio.com](http://file.glpbio.com) [[file.glpbio.com](http://file.glpbio.com)]
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